

4-Phenylazophenol melting point and boiling point determination

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Compound of Interest

Compound Name: **4-Phenylazophenol**

Cat. No.: **B142808**

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An In-depth Technical Guide to the Determination of **4-Phenylazophenol**'s Melting and Boiling Points

This technical guide provides a comprehensive overview of the physical properties of **4-Phenylazophenol**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who require accurate data and detailed experimental protocols for the characterization of this compound.

Physicochemical Properties of 4-Phenylazophenol

4-Phenylazophenol, also known as 4-Hydroxyazobenzene or Solvent Yellow 7, is an organic compound with the chemical formula $C_{12}H_{10}N_2O$.^{[1][2][3][4]} It typically appears as a yellow to orange or brown crystalline powder.^{[1][4][5]} This azo dye is soluble in acetone, ethanol, benzene, and ether but is insoluble in water.^{[1][2][3]}

Data on Melting and Boiling Points

The melting and boiling points of **4-Phenylazophenol** have been reported across various sources. A summary of these values is presented below for easy comparison. The variation in reported melting points can be attributed to the purity of the sample and the experimental conditions under which the measurements were taken.

Physical Property	Value
Melting Point	150-152 °C[1][2][6]
152.0 to 156.0 °C	
153 °C	
155-157 °C[1][7]	
151-157 °C[5]	
148-154 °C[4]	
155 °C[8]	
Boiling Point	230 °C at 20 mmHg[1][2][6]
220-230 °C at 2.67 kPa[1]	
220-230 °C at 20 mmHg (with slight decomposition)[7]	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a chemical substance. The following are detailed standard laboratory procedures for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow range.

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Thermometer
- Capillary tubes (sealed at one end)

- **4-Phenylazophenol** sample (finely powdered)
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or heating mantle

Procedure:

- Sample Preparation: A small amount of the **4-Phenylazophenol** sample is finely powdered. The open end of a capillary tube is pushed into the powder. The tube is then tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.[9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[9][10]
- Heating: The thermometer and capillary assembly are immersed in a heating bath, such as a Thiele tube filled with a suitable oil.[10] The apparatus is heated slowly and steadily.[10]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.[9] A narrow melting range (0.5-1.0 °C) is indicative of a pure compound.[9]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11]

Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., beaker with heating oil)

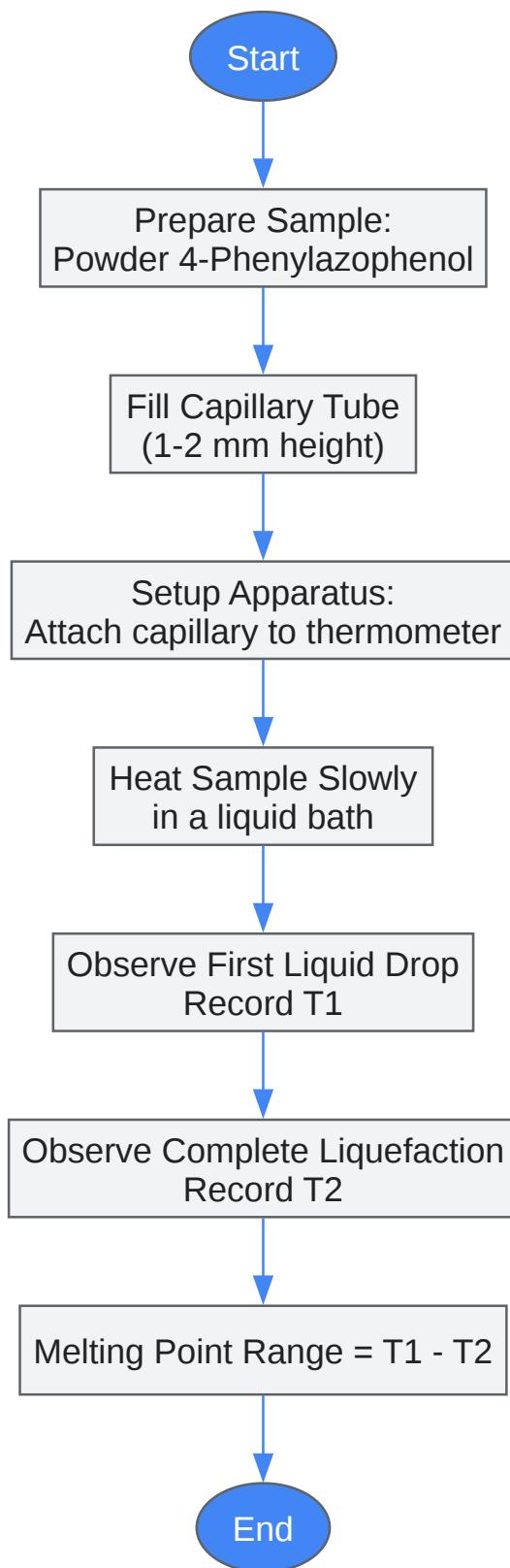
- **4-Phenylazophenol** sample
- Heating source (e.g., hot plate or Bunsen burner)

Procedure:

- Sample Preparation: A small amount of liquid **4-Phenylazophenol** is placed in a small test tube.
- Apparatus Setup: A capillary tube, with its sealed end facing upwards, is placed inside the test tube containing the sample.[\[12\]](#) The test tube is then attached to a thermometer.
- Heating: The assembly is immersed in a heating bath and heated gently.[\[11\]](#)[\[13\]](#) As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[\[13\]](#)
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[13\]](#) The heating is then stopped.
- Measurement: As the apparatus cools, the stream of bubbles will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[13\]](#)

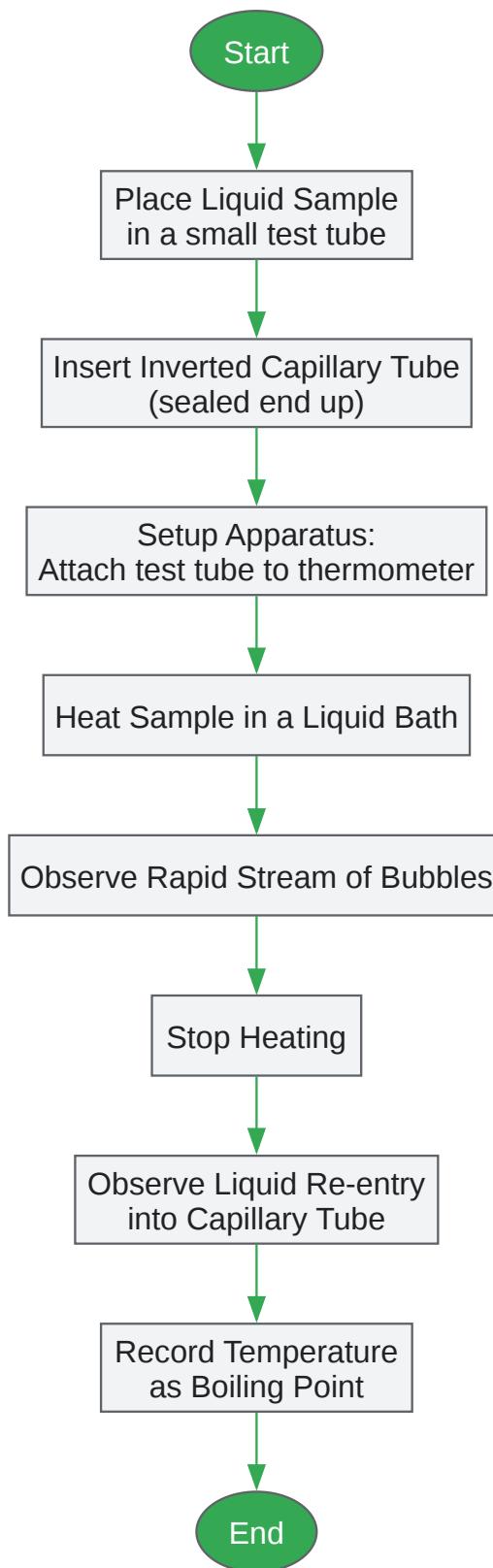
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for determining the melting and boiling points of **4-Phenylazophenol**.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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